

CAS 104295-55-8 chemical and physical properties

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Compound of Interest

Compound Name: 6-amino-N-methylnaphthalene-2-sulfonamide

Cat. No.: B027922

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An In-depth Technical Guide to CAS 104295-55-8

This whitepaper provides a comprehensive overview of the chemical and physical properties of the compound identified by CAS number 104295-55-8. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document compiles available data on its properties, outlines general experimental protocols for their determination, and presents a logical workflow for its characterization.

Synonyms: 2-Naphthylamine-6-sulfonmethylamide, **6-amino-N-methylnaphthalene-2-sulfonamide**, sulfo cd.[1][2]

Chemical and Physical Properties

The properties of **6-amino-N-methylnaphthalene-2-sulfonamide** are summarized in the table below. These values are based on predicted and available experimental data.

Property	Value	Source
Molecular Formula	C11H12N2O2S	[1] [2] [3]
Molecular Weight	236.29 g/mol	[2] [3]
Appearance	Tan or Brown powder	[2] [4]
Melting Point	157-163°C	[3]
Boiling Point (Predicted)	466.8 ± 37.0 °C	[3]
Density (Predicted)	1.339 ± 0.06 g/cm³	[3]
pKa (Predicted)	11.85 ± 0.30	[3]
Vapour Pressure	6.87E-09mmHg at 25°C	[5]
Refractive Index	1.658	[5]
Storage Condition	Sealed in dry, 2-8°C	[5]

Experimental Protocols

While specific experimental documentation for CAS 104295-55-8 is not readily available in the public domain, the following are general and standardized methodologies for determining the key physical and chemical properties listed above.

2.1. Melting Point Determination

The melting point of a solid compound is a crucial indicator of its purity.

- Apparatus: Capillary melting point apparatus.
- Procedure:
 - A small, dry sample of the crystalline compound is packed into a thin-walled capillary tube, sealed at one end.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a controlled rate.

- The temperature at which the substance starts to melt and the temperature at which it becomes completely liquid are recorded as the melting point range. For a pure substance, this range is typically narrow.

2.2. Boiling Point Determination

The boiling point is determined for liquid substances. For a high-boiling point solid like **6-amino-N-methylnaphthalene-2-sulfonamide**, this is often a predicted value as the compound may decompose at its boiling point under atmospheric pressure.

- Method: Distillation or using a Thiele tube.
- Procedure (General):
 - A small amount of the substance is placed in a distillation flask or a test tube with a side arm.
 - The apparatus is heated, and the temperature is monitored with a thermometer placed at the vapor outlet.
 - The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure, and this is observed as a stable temperature during boiling.

2.3. Density Measurement

The density of a compound can be determined using various methods, with the choice depending on the physical state of the substance.

- For a solid powder: A gas pycnometer is often used.
- Procedure (Gas Pycnometry):
 - A known mass of the powder is placed in the sample chamber of the pycnometer.
 - The chamber is filled with an inert gas (e.g., helium) at a known pressure.
 - The gas is then allowed to expand into a reference chamber of known volume.

- By measuring the pressure change, the volume of the solid sample can be accurately determined using the gas laws.
- Density is then calculated by dividing the mass of the sample by its volume.

Applications and Research Interest

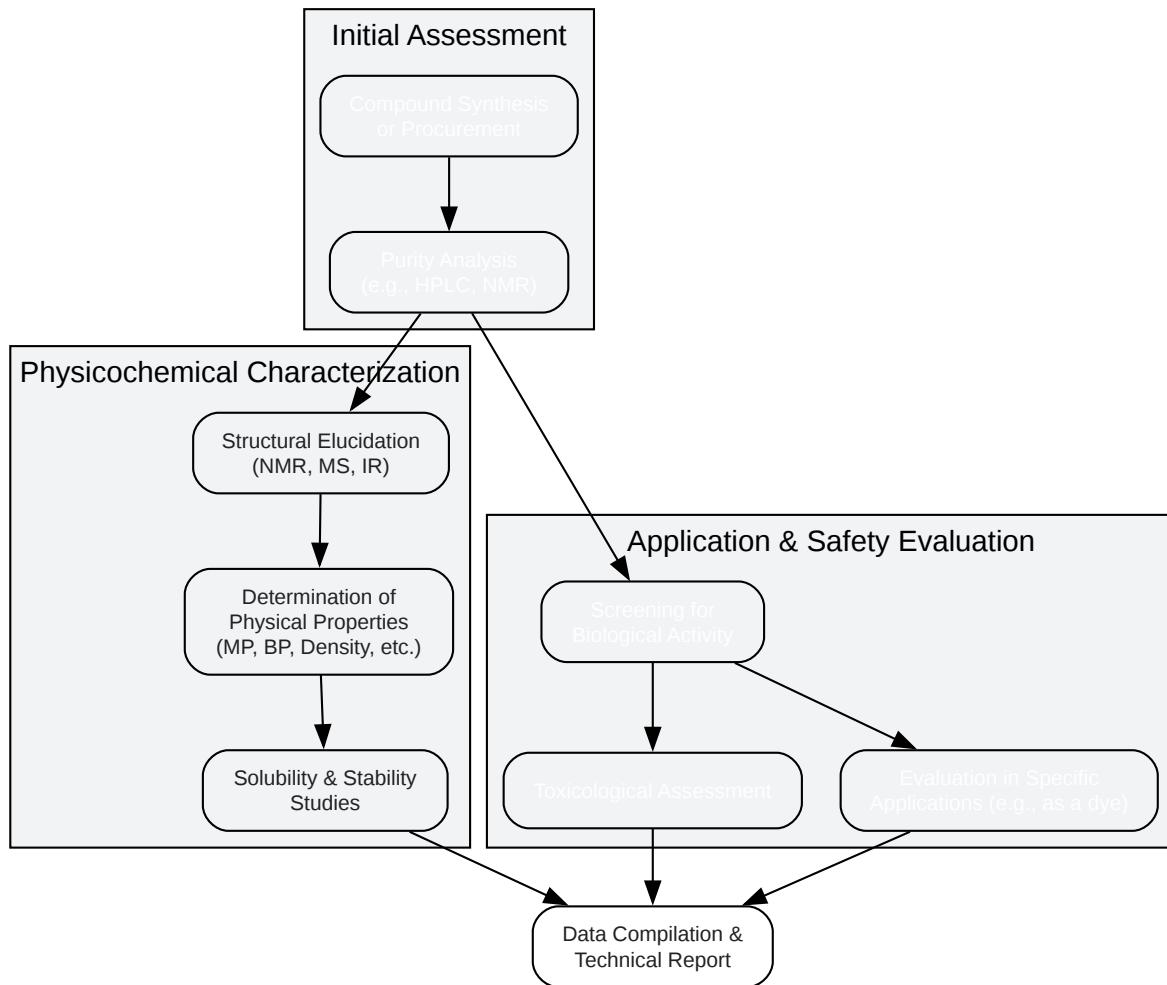
6-amino-N-methylnaphthalene-2-sulfonamide is a versatile compound with several applications in scientific research and industry.[6]

- Dye Intermediate: It is used as an intermediate in the synthesis of acid dyes.[4]
- Fluorescent Probe: The naphthalene core imparts fluorescent properties, making it useful as a probe for detecting metal ions like copper, iron, and zinc.[5][6]
- Organic Semiconductors: This compound has been utilized in the synthesis of organic semiconductors for potential applications in optoelectronics and photovoltaics.[5]
- Pharmaceutical and Agrochemical Synthesis: It serves as a building block in the creation of various biologically active compounds due to its reactive sulfonamide and amino groups.[6]
- Potential Anti-cancer Activity: There is ongoing research into its potential anti-cancer properties.[5]

Visualizations

4.1. General Experimental Workflow for Chemical Characterization

The following diagram illustrates a typical workflow for the characterization and evaluation of a chemical compound like CAS 104295-55-8.

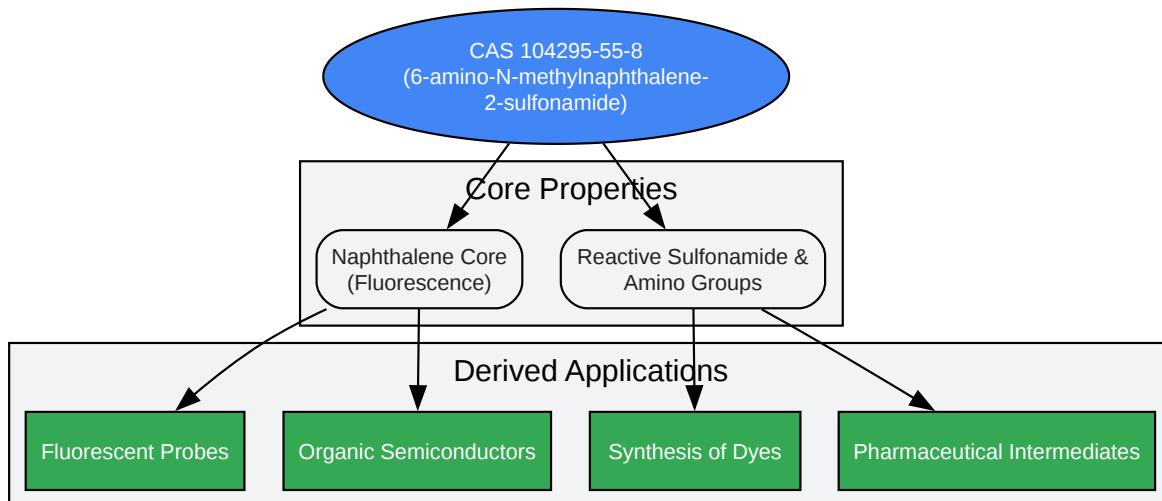


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A general workflow for the characterization of a chemical compound.

4.2. Logical Relationship of Applications

This diagram shows the relationship between the core chemical structure and its various applications.



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Relationship between core properties and applications of CAS 104295-55-8.

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